

A Technical Guide to Indacaterol-d3: Commercial Availability and Analytical Applications

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Compound of Interest

Compound Name: Indacaterol-d3

Cat. No.: B8091949

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **Indacaterol-d3**, a deuterated internal standard essential for the accurate quantification of Indacaterol. This document is intended for researchers, scientists, and professionals involved in drug development, offering detailed information on suppliers, analytical methodologies, and experimental workflows.

Commercial Suppliers and Availability of Indacaterol-d3

Indacaterol-d3 is available from a range of specialized chemical suppliers. The following table summarizes the key information for sourcing this compound. Please note that pricing is often available upon request and may vary based on quantity and purity.

Supplier	Product/Catalog No.	CAS No.	Purity	Available Unit Sizes
Cayman Chemical	28886[1]	2699828-16-3[1]	≥99% deuterated forms (d1-d3)[1] [2]	Inquire
Clearsynth	CS-P-08974[3]	2699828-16-3[3]	98.80% by HPLC[3]	Inquire
Simson Pharma Limited	I600012[4]	2699828-16-3[4]	Inquire	Inquire
MedChemExpress	HY-14299S[5]	2699828-16-3	Inquire	Inquire
Axios Research	AR-I03491[6]	2699828-16-3[6]	Inquire	Inquire
CymitQuimica	4Z-I-065010[7]	2699828-16-3	Inquire	5mg, 10mg, 25mg, 50mg, 100mg[7]

Analytical Application: Quantification of Indacaterol in Human Plasma by LC-MS/MS

Indacaterol-d3 is primarily utilized as an internal standard (IS) in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods for the precise and accurate quantification of Indacaterol in biological matrices, such as human plasma.[1] The use of a stable isotope-labeled internal standard like **Indacaterol-d3** is crucial for correcting for matrix effects and variations in sample processing and instrument response.

Experimental Protocol: Quantification of Indacaterol in Human Plasma

This protocol is a representative example synthesized from established analytical methods.[8]
[9]

1. Sample Preparation (Liquid-Liquid Extraction)

- Pipette 1 mL of human plasma into a clean 10 mL test tube.
- Spike the plasma sample with a known concentration of **Indacaterol-d3** working solution (internal standard).
- Add 400 µL of 25% formic acid to the plasma sample.
- Add 4 mL of ethyl acetate as the extraction solvent.
- Vortex the mixture for 60 seconds to ensure thorough mixing.
- Centrifuge the sample at 4000 rpm for 5 minutes at 5°C to separate the organic and aqueous layers.
- Carefully transfer the supernatant (organic layer) to a new tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the dried extract in 200 µL of the mobile phase (e.g., water-methanol, 30:70, v/v).^{[8][9]}

2. Chromatographic Conditions (HPLC)

- Column: Reprosil 100 C18 (150 x 4.6 mm, 5 µm) or equivalent.^[8]
- Mobile Phase: A mixture of acetonitrile and 30 mM phosphate buffer (pH 3.5) (30:70, v/v).^[10]
- Flow Rate: 1 mL/min.^{[8][9]}
- Injection Volume: 5 µL.^{[8][9]}
- Column Temperature: 35°C.

3. Mass Spectrometric Conditions (MS/MS)

- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM).

- Mass Transitions:
 - Indacaterol: m/z 393.3 \rightarrow 173.2[8]
 - **Indacaterol-d3** (IS): The precursor ion will be shifted by +3 Da (m/z 396.3), and the product ion may be the same or a similarly stable fragment. The exact transition should be optimized.
- Instrument Parameters: Optimize parameters such as declustering potential, collision energy, and entrance potential for both analyte and internal standard.

Workflow for Indacaterol Quantification

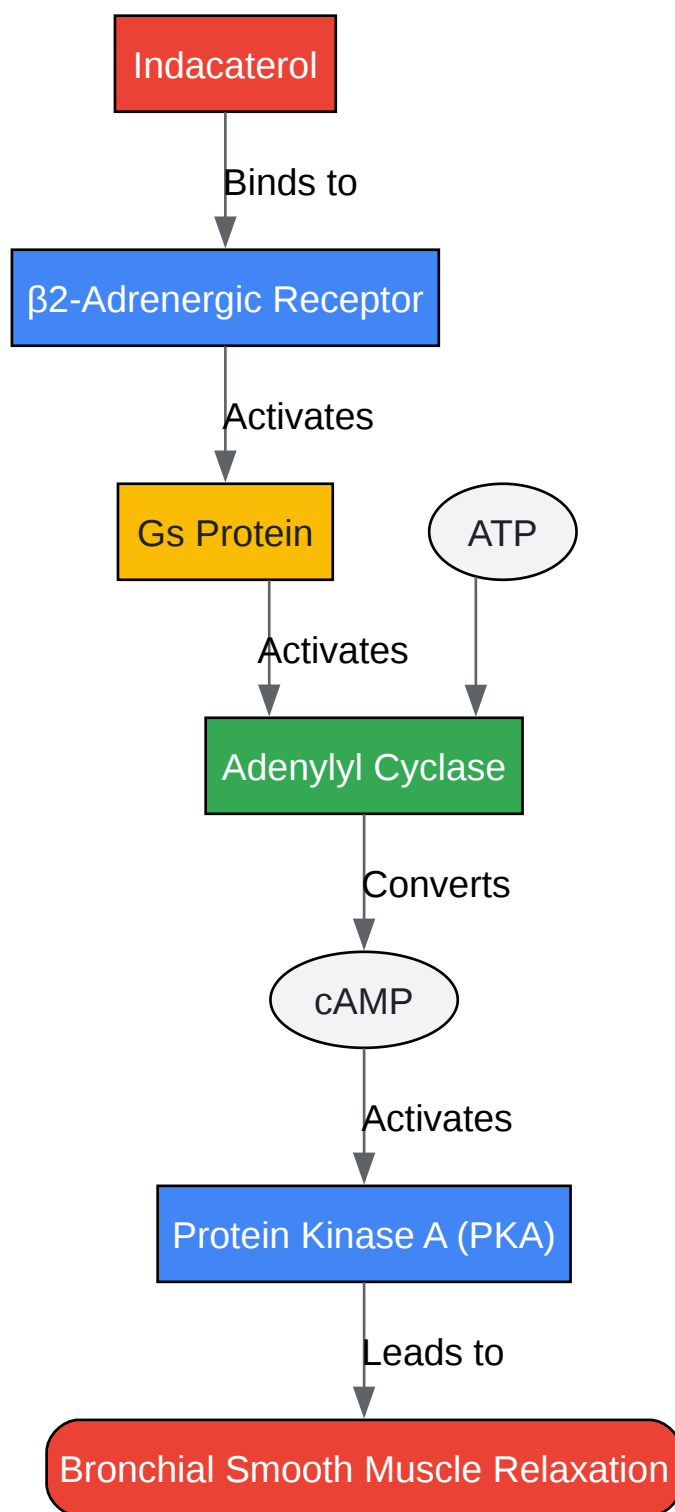


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Caption: Experimental workflow for the quantification of Indacaterol in plasma using **Indacaterol-d3** as an internal standard, from sample preparation to data analysis.

Signaling Pathway of Indacaterol

Indacaterol is a long-acting β 2-adrenergic receptor (β 2-AR) agonist.[1] Its mechanism of action involves the stimulation of β 2-adrenergic receptors, leading to the activation of adenylyl cyclase, an increase in intracellular cyclic AMP (cAMP) levels, and subsequent relaxation of bronchial smooth muscle.



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Caption: Simplified signaling pathway of Indacaterol, a β_2 -adrenergic receptor agonist.

This technical guide provides essential information for researchers and drug development professionals working with Indacaterol and its deuterated analog. For specific pricing, availability, and detailed technical data sheets, it is recommended to contact the suppliers directly. The provided experimental protocol serves as a robust starting point for developing and validating a quantitative bioanalytical method.

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